

A Technical Guide to the Spectroscopic Analysis of 4-(Morpholinosulfonyl)aniline

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Compound of Interest

Compound Name: 4-(Morpholinosulfonyl)aniline

Cat. No.: B1193929

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic analysis of **4-(Morpholinosulfonyl)aniline** (CAS No: 21626-70-0), a key organic intermediate in the synthesis of various sulfonamide compounds. The document details the expected spectroscopic data from Nuclear Magnetic Resonance (^1H NMR, ^{13}C NMR), Fourier-Transform Infrared (FT-IR) spectroscopy, Mass Spectrometry (MS), and UV-Visible (UV-Vis) spectroscopy. Detailed experimental protocols for acquiring this data are provided, along with graphical workflows to illustrate the analytical processes. This guide serves as a critical resource for the characterization and quality control of **4-(Morpholinosulfonyl)aniline** in research and development settings.

Introduction and Molecular Properties

4-(Morpholinosulfonyl)aniline is an aromatic sulfonamide featuring a primary aniline amine and a morpholine ring. Its molecular structure makes it a valuable building block in medicinal chemistry and materials science[1]. The sulfonamide functional group is a well-established pharmacophore, and aniline derivatives are crucial for a wide range of chemical syntheses[2]. Accurate spectroscopic characterization is paramount for confirming the identity, purity, and structure of the molecule before its use in further applications.

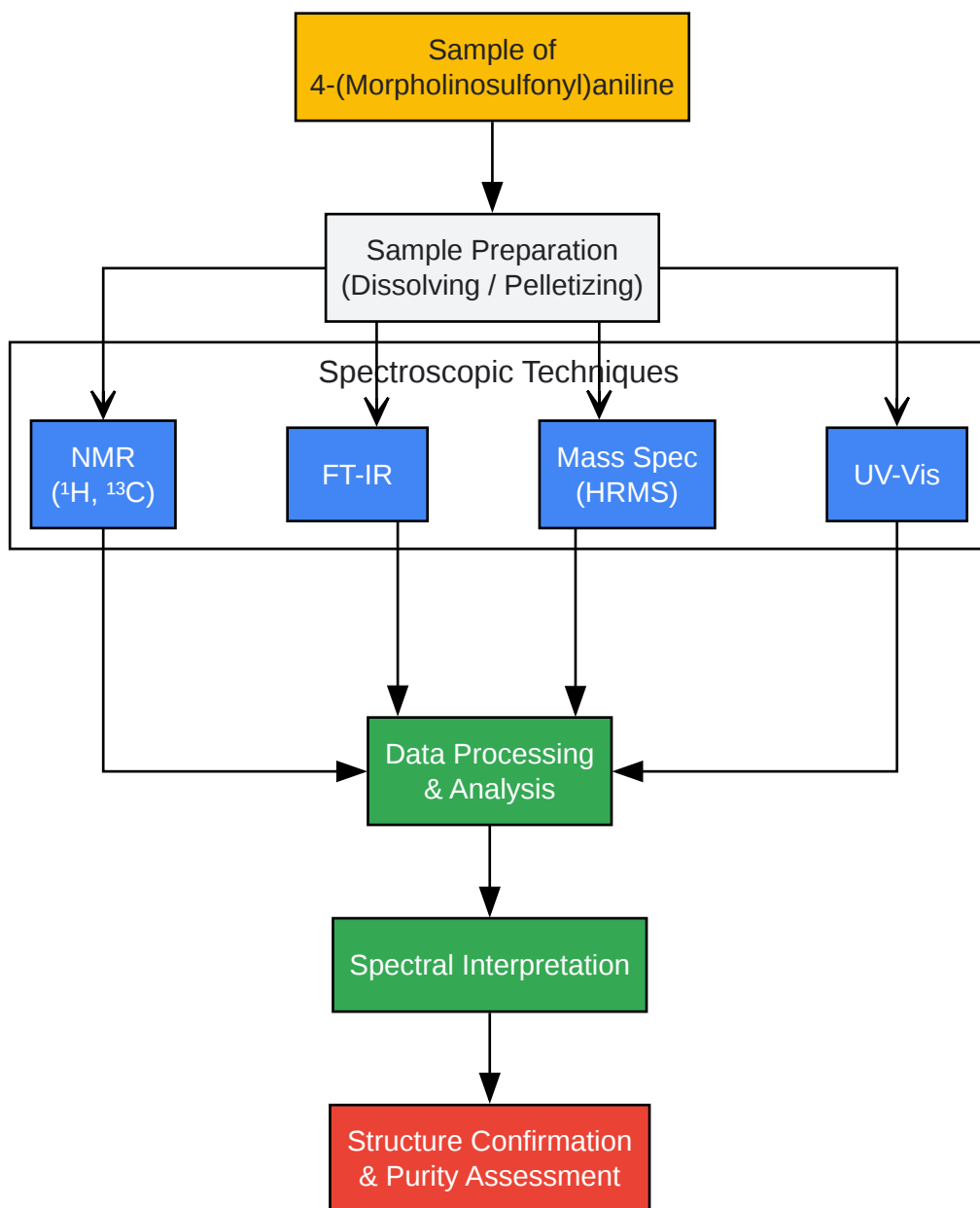
Key Physical and Chemical Properties:

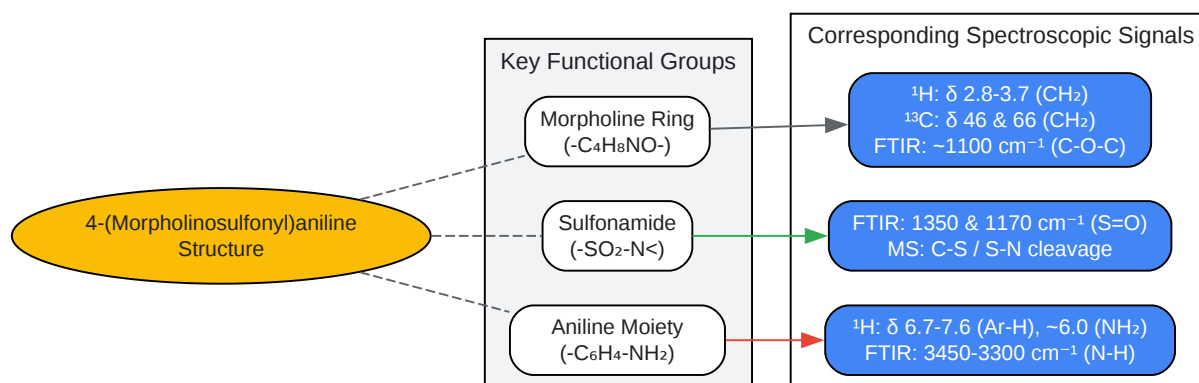
- Molecular Formula: $\text{C}_{10}\text{H}_{14}\text{N}_2\text{O}_3\text{S}$ [2]

- Molecular Weight: 242.30 g/mol [2]
- CAS Number: 21626-70-0[2][3][4]
- Appearance: White crystalline solid[1]
- Melting Point: 214-217 °C[3][4]

Below is the chemical structure of **4-(Morpholinosulfonyl)aniline**.

4-(Morpholinosulfonyl)aniline





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